Solubility Profile & Characterization Guide: 2-Chloro-6-(trifluoromethoxy)benzyl alcohol

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*2-chloro-6-(trifluoromethoxy)benzyl alcohol*
CAS No.:	*1261791-09-6*
Cat. No.:	*B2525225*

Get Quote

Executive Summary

2-Chloro-6-(trifluoromethoxy)benzyl alcohol (CAS: 1261791-09-6) is a specialized fluorinated intermediate used primarily in the synthesis of agrochemicals and pharmaceutical active ingredients (APIs).[1] Its structural motif—combining a lipophilic trifluoromethoxy (-OCF

) group with an ortho-chloro substituent—imparts unique physicochemical properties, particularly regarding solubility in organic media.

This guide defines the compound's solubility behavior, providing a predicted solubility matrix based on Hansen Solubility Parameters (HSP) and structural analogs. It also details a validated Standard Operating Procedure (SOP) for experimental solubility determination, essential for process optimization during scale-up.

Physicochemical Characterization

Understanding the molecular architecture is the first step in predicting solvent interactions. The presence of the -OCF

© 2026 BenchChem. All rights reserved.

group significantly increases lipophilicity compared to non-fluorinated benzyl alcohols.

Property	Value / Description
CAS Number	1261791-09-6
Molecular Formula	C H ClF O
Molecular Weight	226.58 g/mol
Physical State	Solid (typically off-white to pale yellow crystalline powder)
Predicted LogP	~3.2 – 3.5 (High Lipophilicity)
H-Bond Donors	1 (Hydroxyl group)
H-Bond Acceptors	4 (Oxygen atoms + Fluorine interactions)

Structural Impact on Solubility

- Trifluoromethoxy Group (-OCF

  ): Acts as a "lipophilic anchor," drastically reducing water solubility and enhancing affinity for chlorinated and non-polar solvents.

- Ortho-Chloro Substituent: Induces steric hindrance near the benzylic position, potentially disrupting crystal packing and lowering the melting point relative to non-substituted analogs.

- Benzylic Hydroxyl (-CH

  OH): Provides a site for hydrogen bonding, maintaining solubility in polar protic solvents like alcohols.

Solubility Profile

© 2026 BenchChem. All rights reserved.

The following data represents a predicted solubility matrix derived from structural analysis of analogous fluorinated benzyl alcohols (e.g., 2-chloro-6-fluorobenzyl alcohol).

Solvent Compatibility Matrix

© 2026 BenchChem. All rights reserved.

Solvent Class	Specific Solvent	Solubility Rating	Interaction Mechanism
Polar Aprotic	DMSO, DMF, DMAc	Excellent (>100 mg/mL)	Strong dipole-dipole interactions; disrupts crystal lattice easily.
Chlorinated	Dichloromethane (DCM), Chloroform	Excellent (>100 mg/mL)	"Like dissolves like"; high affinity for the halogenated aromatic ring.
Polar Protic	Methanol, Ethanol, IPA	Good (50–100 mg/mL)	Hydrogen bonding with the benzylic hydroxyl group.
Esters/Ethers	Ethyl Acetate, THF, MTBE	Good (50–100 mg/mL)	Dipole interactions; THF coordinates well with the hydroxyl proton.
Aromatic Hydrocarbons	Toluene, Xylene	Moderate (10–50 mg/mL)	- stacking interactions; solubility increases significantly with temperature.
Aliphatic Hydrocarbons	Hexane, Heptane, Cyclohexane	Poor (<1 mg/mL)	Lack of polar interactions; useful as anti-solvents for crystallization.
Aqueous	Water, PBS Buffer (pH 7.4)	Insoluble (<0.1 mg/mL)	Hydrophobic effect dominates due to the -OCF and -Cl groups.

Thermodynamic Considerations (Hansen Parameters)

© 2026 BenchChem. All rights reserved.

For formulation and process design, the solubility is governed by the distance (

) between the solute and solvent in Hansen space:

- Dispersion (

  ): High contribution due to the aromatic ring and halogens.
- Polarity (

  ): Moderate contribution from the C-O and C-Cl dipoles.
- Hydrogen Bonding (

  ): Moderate contribution from the hydroxyl group.
- Implication: Solvents with high

  and moderate

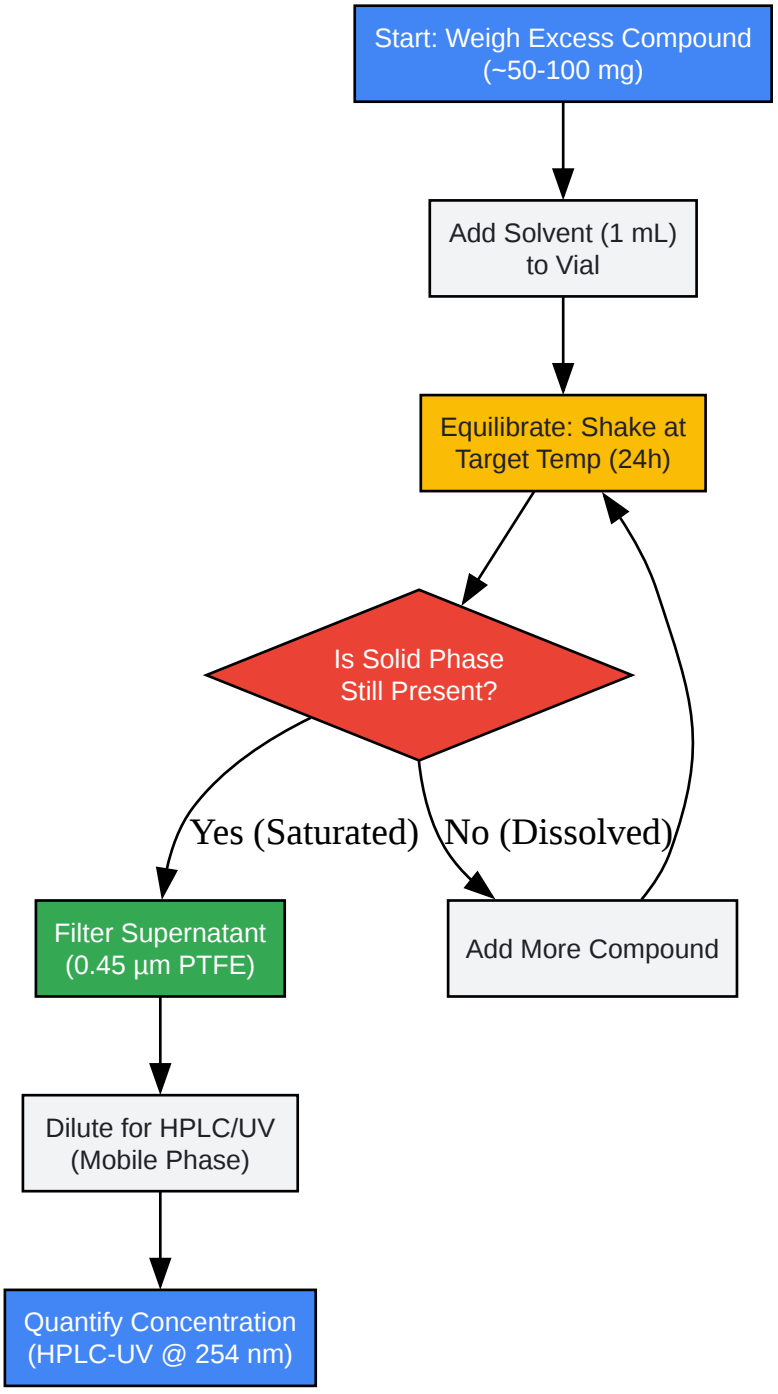
  (e.g., DCM, THF) are thermodynamically favored.

Experimental Protocol: Solubility Determination

As specific empirical data is often proprietary for this intermediate, researchers must validate solubility experimentally. The following Shake-Flask Method is the gold standard for generating accurate solubility curves.

Workflow Diagram

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: Step-by-step Shake-Flask protocol for determining thermodynamic solubility.

Detailed Methodology

© 2026 BenchChem. All rights reserved.

- Preparation: Place an excess amount (~50 mg) of **2-chloro-6-(trifluoromethoxy)benzyl alcohol** into a standard HPLC vial.
- Solvent Addition: Add 1.0 mL of the target solvent. Cap tightly to prevent evaporation.
- Equilibration: Agitate the vial at the desired temperature (typically 25°C) for 24 hours using an orbital shaker or magnetic stirrer.
    - Critical Check: Ensure undissolved solid remains visible. If clear, add more solid until saturation is maintained.
- Phase Separation: Centrifuge or filter the supernatant using a 0.45 µm PTFE filter (Nylon filters may absorb lipophilic compounds).
- Quantification: Dilute the filtrate with acetonitrile/water (50:50) and analyze via HPLC-UV (detection typically at 254 nm or 210 nm). Calculate concentration against a standard calibration curve.

Process Applications: Solvent Selection

The solubility profile dictates the strategy for synthesis and purification.

Reaction Solvent Selection

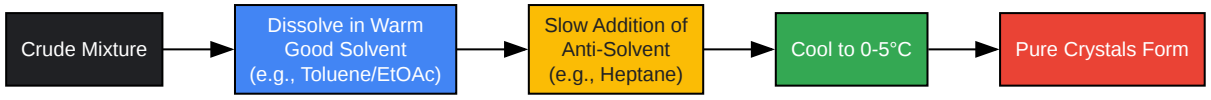
For nucleophilic substitutions or oxidations involving this alcohol:

- Recommended:Dichloromethane (DCM) or THF. These dissolve the substrate completely at room temperature, ensuring homogeneous kinetics.
- Avoid: Water or pure Alcohols (if using moisture-sensitive reagents), as the compound's solubility is limited or the solvent may participate in side reactions.

Purification (Recrystallization) Strategy

The high lipophilicity makes solvent/anti-solvent crystallization the most effective purification method.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Recommended crystallization workflow utilizing the solubility differential between aromatic and aliphatic hydrocarbons.

- System: Toluene (Solvent) / Heptane (Anti-solvent).
- Rationale: The compound is moderately soluble in Toluene (increasing with heat) but poorly soluble in Heptane. This combination allows for controlled crystal growth and exclusion of impurities.

Safety & Handling

- Hazards: As a halogenated benzyl alcohol, it is classified as an irritant (Skin Irrit. 2, Eye Irrit. 2A). The trifluoromethoxy group adds stability but implies potential persistence.
- PPE: Wear chemical-resistant gloves (Nitrile), safety goggles, and work within a fume hood.
- Storage: Store in a cool, dry place. While stable, benzyl alcohols can oxidize to aldehydes/acids over time; storing under nitrogen is recommended for long-term retention.

References

- Chemical Identity:**2-Chloro-6-(trifluoromethoxy)benzyl alcohol**. CAS No. 1261791-09-6.[1]
- Structural Precursors:2-Chloro-6-(trifluoromethoxy)benzoic acid. CAS No. 1261617-84-8.
- Methodology:Shake-Flask Method for Solubility Determination. OECD Guidelines for the Testing of Chemicals, Section 1, Test No. 105.
- Solubility Theory: Hansen, C. M. (2007). Hansen Solubility Parameters: A User's Handbook. CRC Press.

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. AB598685 | CAS 1261791-09-6 – abcr Gute Chemie [abcr.com]
- To cite this document: BenchChem. [Solubility Profile & Characterization Guide: 2-Chloro-6-(trifluoromethoxy)benzyl alcohol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2525225/docs#solubility-profile-characterization-guide-2-chloro-6-trifluoromethoxy-benzyl-alcohol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.